

Introduction: The Strategic Importance of a Versatile Pyridine Scaffold

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Compound of Interest

Compound Name: *3-Bromo-2,6-difluoropyridine hydrate*
Cat. No.: *B8028858*

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3-Bromo-2,6-difluoropyridine is a halogenated heterocyclic compound that has emerged as a pivotal building block in the realms of medicinal chemistry and materials science. Its strategic arrangement of a bromine atom and two fluorine atoms on a pyridine core imparts a unique reactivity profile, making it an invaluable intermediate for the synthesis of complex molecular architectures.^{[1][2]} The electron-withdrawing nature of the fluorine atoms activates the pyridine ring for nucleophilic aromatic substitution (S_NAr), while the bromine atom provides a versatile handle for a wide array of cross-coupling reactions. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, reactivity, and applications of 3-Bromo-2,6-difluoropyridine, tailored for researchers, scientists, and professionals in drug development.

It is important to note that while a hydrate form of this compound is listed in some chemical databases (CAS No. 1881291-76-4), the vast majority of published scientific literature and commercially available material pertains to the anhydrous form (CAS No. 80392-79-6).^[3] Consequently, this guide will focus on the well-characterized anhydrous compound, which is predominantly utilized in synthetic applications.

PART 1: Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and spectroscopic properties is fundamental for its successful application in research and development.

Chemical Identity and Properties

3-Bromo-2,6-difluoropyridine is typically a colorless to pale yellow liquid at room temperature.

[1][4] Its key properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	80392-79-6	[4][5][6]
Molecular Formula	C ₅ H ₂ BrF ₂ N	[4][5][7]
Molecular Weight	193.98 g/mol	[4][5][7]
Physical Form	Liquid	[4][6][8]
Boiling Point	180.9 ± 35.0 °C (Predicted)	[4]
Density	1.808 ± 0.06 g/cm ³ (Predicted)	[4][5]
Storage	Store under inert gas (Nitrogen or Argon) at 2-8°C	[3][4]

Spectroscopic Data Analysis for Structural Elucidation

Spectroscopic analysis is crucial for confirming the identity and purity of 3-Bromo-2,6-difluoropyridine.

- ¹H NMR (Proton NMR): In deuteriochloroform (CDCl₃), the proton spectrum exhibits two distinct signals corresponding to the two protons on the pyridine ring.
 - δ 8.03 (ddd, J = 8.4, 8.4, 7.0 Hz, 1H)
 - δ 6.79 (dd, J = 8.3, 3.0 Hz, 1H)[4][9]
- ¹⁹F NMR (Fluorine NMR): The fluorine spectrum in CDCl₃ shows two signals for the non-equivalent fluorine atoms.
 - δ -63.8 Hz

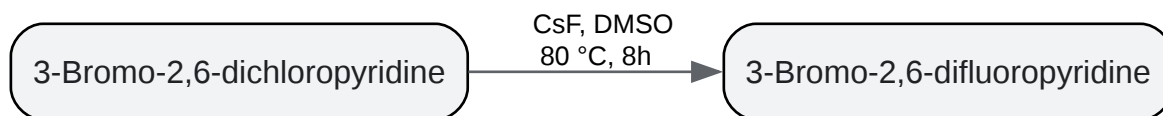
- δ -69.3 Hz[4][9]
- Mass Spectrometry (MS): The monoisotopic mass is 192.93387 Da, and the mass spectrum will show a characteristic isotopic pattern for a compound containing one bromine atom (^{19}Br and ^{81}Br in an approximate 1:1 ratio).[7][10]

PART 2: Synthesis and Purification

The accessibility of 3-Bromo-2,6-difluoropyridine is largely due to established synthetic protocols, most commonly involving a halogen exchange (HALEX) reaction.

Synthetic Workflow: From Dichloro to Difluoro

The most prevalent laboratory-scale synthesis involves the difluorination of 3-bromo-2,6-dichloropyridine using a fluoride salt, such as cesium fluoride (CsF), in a polar aprotic solvent like dimethyl sulfoxide (DMSO).[4][9][11]



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Caption: Synthetic route to 3-Bromo-2,6-difluoropyridine via HALEX reaction.

Detailed Experimental Protocol: Synthesis

Disclaimer: This protocol is for informational purposes only and should be performed by qualified personnel in a well-ventilated fume hood with appropriate personal protective equipment.

- Reaction Setup: To a solution of 3-bromo-2,6-dichloropyridine (1.0 eq) in anhydrous DMSO, add cesium fluoride (CsF, 4.0 eq).[4][9]
- Heating: Stir the reaction mixture at 80°C for approximately 8 hours. The reaction progress can be monitored by TLC or GC-MS.

- **Work-up:** After completion, cool the reaction mixture to room temperature and pour it into water.[\[4\]](#)[\[9\]](#)
- **Extraction:** Extract the aqueous mixture with an organic solvent, such as diethyl ether (Et₂O).[\[4\]](#)[\[9\]](#)
- **Washing:** Wash the combined organic layers sequentially with water and brine to remove residual DMSO and salts.[\[4\]](#)[\[9\]](#)
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure to obtain the crude product.[\[4\]](#)[\[9\]](#)

Purification Protocol: Column Chromatography

The crude product is typically purified by silica gel column chromatography.[\[4\]](#)[\[9\]](#)

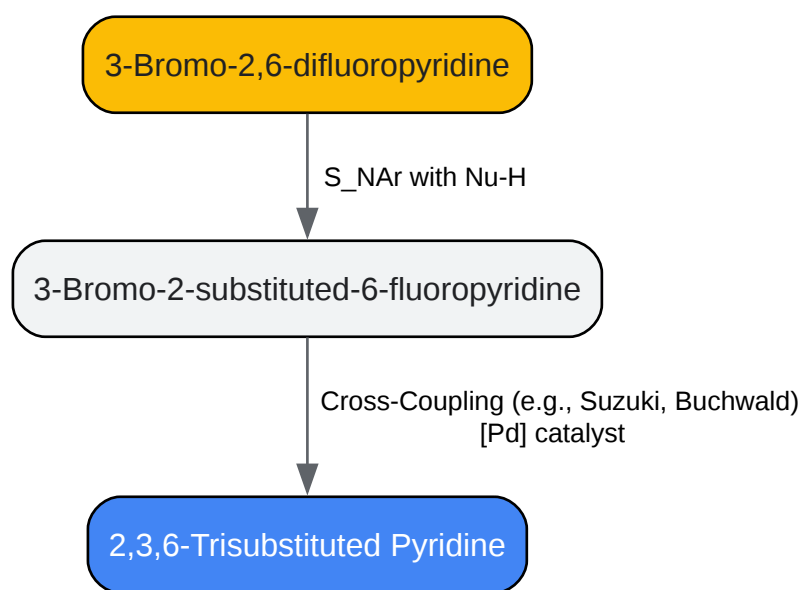
- **Column Preparation:** Pack a silica gel column with a suitable non-polar solvent system, such as hexane.
- **Loading:** Dissolve the crude oil in a minimal amount of dichloromethane or the eluent and load it onto the column.
- **Elution:** Elute the column using a gradient of ethyl acetate in hexane.
- **Fraction Collection:** Collect fractions and analyze by TLC to identify those containing the pure product.
- **Final Concentration:** Combine the pure fractions and concentrate under reduced pressure to yield 3-bromo-2,6-difluoropyridine as a colorless oil.[\[4\]](#)[\[9\]](#)

PART 3: Reactivity and Synthetic Applications

The synthetic utility of 3-Bromo-2,6-difluoropyridine stems from the distinct reactivity of its halogen substituents. The fluorine atoms are susceptible to nucleophilic displacement, while the bromine atom is ideal for metal-catalyzed cross-coupling reactions. This dual reactivity allows for sequential and regioselective functionalization.

Key Reaction Pathways

The two fluorine atoms at positions 2 and 6 are activated towards S_NAr, allowing for the introduction of various nucleophiles. Following this, the bromine at position 3 can be used in cross-coupling reactions to build further complexity. This makes it an excellent scaffold for generating 2,3,6-trisubstituted pyridines, which are prevalent motifs in drug candidates.^{[11][12]}



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Caption: Stepwise functionalization of 3-Bromo-2,6-difluoropyridine.

Applications in Drug Discovery

The 2,3,6-trisubstituted pyridine core is a highly sought-after scaffold in medicinal chemistry. The facile synthesis of these structures from 3-Bromo-2,6-difluoropyridine has been demonstrated in the development of novel inhibitors for various biological targets. For instance, it has been successfully applied in the synthesis of potent and selective inhibitors of Protein Kinase C theta (PKCθ), a key enzyme implicated in T-cell activation and autoimmune diseases.^[12] The ability to readily diversify the substituents at positions 2, 3, and 6 allows for the rapid generation of compound libraries for structure-activity relationship (SAR) studies.

PART 4: Safety, Handling, and Storage

As a halogenated and reactive chemical, 3-Bromo-2,6-difluoropyridine must be handled with appropriate safety precautions.

- Hazard Identification: The compound is classified as harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation and may cause respiratory irritation.[5][7]
- GHS Pictogram: GHS07 (Exclamation Mark)[6]
- Signal Word: Warning[6][7]
- Handling: Use only in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Avoid breathing vapors or mist.[5][13][14]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. For long-term stability, it is recommended to store under an inert atmosphere (e.g., nitrogen or argon) at refrigerated temperatures (2-8°C).[4][5]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5]

Conclusion

3-Bromo-2,6-difluoropyridine is a high-value synthetic intermediate whose utility is firmly established in modern chemical synthesis. Its predictable and versatile reactivity allows for the efficient construction of complex, multi-substituted pyridine derivatives. For scientists engaged in drug discovery and materials science, a comprehensive understanding of its properties, synthesis, and handling is essential for leveraging its full potential in the creation of novel and functional molecules.

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